

Solubility of 2-Nitrobenzenesulfonyl Chloride in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **2-Nitrobenzenesulfonyl chloride**

Cat. No.: **B045322**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **2-nitrobenzenesulfonyl chloride**. Due to the limited availability of public quantitative solubility data for this compound, this guide focuses on providing comprehensive qualitative data and detailed experimental protocols to enable researchers to determine precise solubility values in various organic solvents.

Introduction

2-Nitrobenzenesulfonyl chloride (Nosyl chloride, NsCl) is a vital reagent in organic synthesis, primarily utilized for the protection of amines as sulfonamides. The efficiency of synthetic procedures involving NsCl, including reaction kinetics, purification, and product yield, is critically dependent on its solubility in the chosen solvent system. This guide offers a summary of its known qualitative solubility and presents detailed methodologies for its quantitative determination.

Physicochemical Properties

A brief summary of the key physicochemical properties of **2-nitrobenzenesulfonyl chloride** is provided below for reference.

Property	Value
CAS Number	1694-92-4
Molecular Formula	C ₆ H ₄ CINO ₄ S
Molecular Weight	221.62 g/mol
Appearance	White to yellow crystalline powder
Melting Point	63-67 °C[1][2]

Qualitative Solubility Data

2-Nitrobenzenesulfonyl chloride is generally soluble in a range of common aprotic organic solvents and insoluble in water. The following table summarizes the available qualitative solubility information.

Solvent	Qualitative Solubility
Toluene	Soluble[3][4][5][6]
Tetrahydrofuran (THF)	Soluble[3][4][5][7]
Dichloromethane (Methylene Chloride)	Soluble[3][4][5][7]
Ethyl Acetate	Soluble[3][4][5]
Dimethylformamide (DMF)	Soluble[3][4][5]
Pyridine	Soluble[7]
Water	Insoluble[3][4][5]
Alcohols	Decomposes in hot alcohols[7]

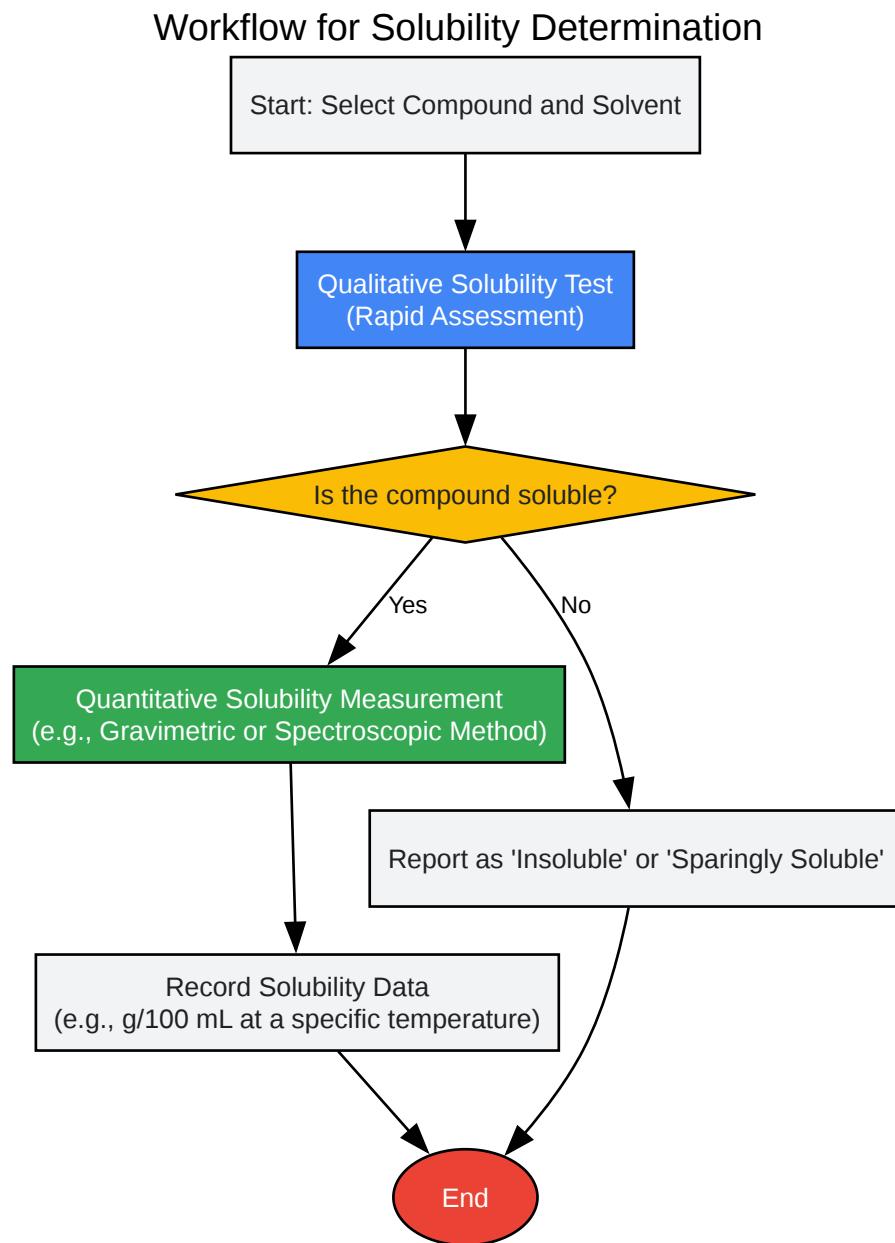
Experimental Protocols for Quantitative Solubility Determination

To obtain precise solubility values, standardized experimental procedures are necessary. The following protocols describe common methods for determining the solubility of a solid organic

compound like **2-nitrobenzenesulfonyl chloride** in an organic solvent.

General Workflow for Solubility Determination

The logical progression for determining the solubility of an organic compound involves a preliminary qualitative assessment followed by a more rigorous quantitative measurement.



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Caption: A logical workflow for the experimental determination of solubility.

Gravimetric Method (Shake-Flask)

The gravimetric, or shake-flask, method is a highly reliable technique for determining the thermodynamic solubility of a compound.

Objective: To determine the mass of **2-nitrobenzenesulfonyl chloride** that dissolves in a specific volume of solvent at a constant temperature.

Materials:

- **2-Nitrobenzenesulfonyl chloride**
- Selected organic solvent (anhydrous)
- Sealable glass vials
- Thermostatically controlled shaker or incubator
- Analytical balance
- Syringe filters (chemically compatible with the solvent)
- Pre-weighed evaporation dishes or vials

Procedure:

- Preparation: Add an excess amount of **2-nitrobenzenesulfonyl chloride** to a known volume (e.g., 5.0 mL) of the selected organic solvent in a sealable vial. The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Seal the vial tightly to prevent solvent evaporation. Place the vial in a thermostatically controlled shaker and agitate at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.
- Phase Separation: After equilibration, allow the vial to stand undisturbed at the set temperature for at least 2-4 hours to permit the excess solid to settle.

- Sample Collection: Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe. Attach a syringe filter to the syringe and dispense the filtered solution into a pre-weighed, dry evaporation dish or vial.
- Solvent Evaporation: Place the dish or vial in a fume hood or under a gentle stream of inert gas (e.g., nitrogen) to slowly evaporate the solvent. Avoid heating, as **2-nitrobenzenesulfonyl chloride** can be heat-sensitive.
- Mass Determination: Once the solvent has completely evaporated, weigh the dish or vial containing the solid residue on an analytical balance.

Calculation:

- Mass of dissolved solid (g): (Final weight of dish + residue) - (Initial weight of empty dish)
- Solubility (g/100 mL): (Mass of dissolved solid / Volume of solvent sampled) x 100

Spectroscopic Method (UV-Vis)

This method is suitable for compounds that have a chromophore and absorb light in the UV-Vis spectrum. It is often faster than the gravimetric method but requires the development of a calibration curve.

Objective: To determine the concentration of **2-nitrobenzenesulfonyl chloride** in a saturated solution by measuring its absorbance.

Materials:

- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- **2-Nitrobenzenesulfonyl chloride**
- Selected organic solvent (UV-grade)

Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **2-nitrobenzenesulfonyl chloride** of a known concentration in the chosen solvent.
 - Perform serial dilutions of the stock solution to create a series of standard solutions with decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Construct a calibration curve by plotting absorbance versus concentration. The curve should be linear (obeying the Beer-Lambert Law).
- Preparation of Saturated Solution: Prepare a saturated solution of **2-nitrobenzenesulfonyl chloride** as described in steps 1-3 of the Gravimetric Method.
- Sample Preparation and Measurement:
 - Withdraw a small, precise volume of the clear supernatant.
 - Dilute this sample with a known volume of the solvent to bring its concentration within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at λ_{max} .
- Calculation:
 - Determine the concentration of the diluted sample from the calibration curve.
 - Calculate the concentration of the original saturated solution by applying the dilution factor. This concentration is the solubility of the compound.

Safety Considerations

2-Nitrobenzenesulfonyl chloride is a corrosive and moisture-sensitive compound.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All handling should be performed in a well-ventilated fume hood. Due to its sensitivity to moisture, the use of anhydrous solvents and inert atmosphere techniques is recommended to prevent hydrolysis of the sulfonyl chloride group.

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